

Gas chromatography-mass spectrometry (GC-MS) analysis of 4-ethyl-2-methylhexane

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Compound of Interest

Compound Name: 4-ethyl-2-methylhexane

Cat. No.: B6597449

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Application Note: High-Fidelity GC-MS Analysis of 4-ethyl-2-methylhexane

Abstract & Introduction

4-ethyl-2-methylhexane is a branched-chain alkane, a class of compounds significant in fuel chemistry, environmental analysis, and as components of various industrial solvents. Due to their structural isomerism and similar boiling points, resolving and identifying branched alkanes within complex mixtures presents a significant analytical challenge.[1][2] Gas chromatography coupled with mass spectrometry (GC-MS) stands as the definitive technique for this purpose, offering the high chromatographic resolution necessary to separate isomers and the mass spectral data required for unambiguous identification.[3][4]

This application note provides a comprehensive, field-proven protocol for the analysis of **4-ethyl-2-methylhexane**. It is designed for researchers, quality control chemists, and drug development professionals who require a robust and reliable method for identifying and characterizing this volatile organic compound. The methodology detailed herein is grounded in established principles of chromatography and mass spectrometry, emphasizing the causality behind instrumental parameters and sample handling choices to ensure method integrity and reproducibility.

Analyte Physicochemical Properties

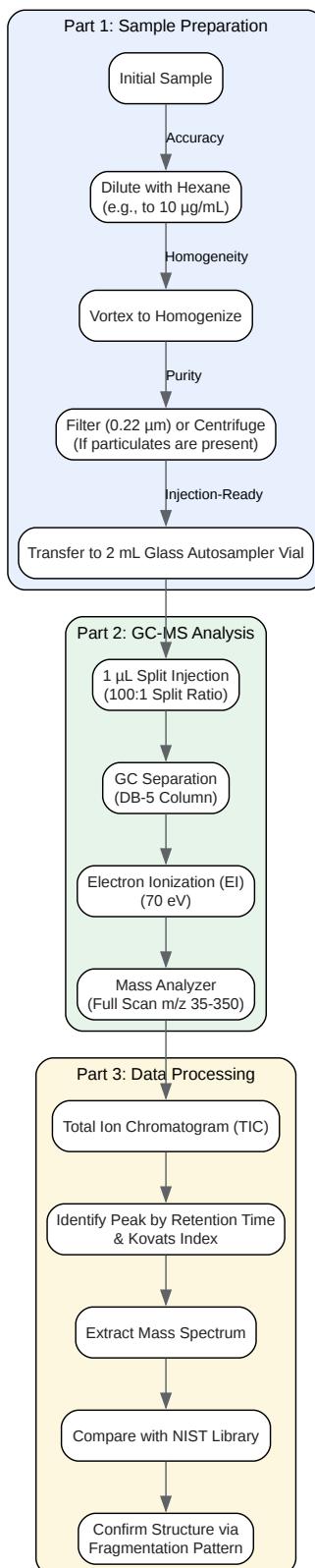
A foundational understanding of the analyte's physical and chemical properties is paramount for developing an effective GC-MS method. These properties directly influence decisions regarding solvent choice, GC temperature programming, and potential matrix interferences.

Property	Value	Source
Molecular Formula	C ₉ H ₂₀	PubChem[5]
Molecular Weight	128.26 g/mol	NIST[6]
CAS Number	3074-75-7	NIST[6]
Boiling Point	134-135 °C	NIST[7]
Synonyms	2-Methyl-4-ethylhexane	PubChem[5]

Experimental Workflow and Protocol

The following protocol outlines a complete workflow from sample preparation to data acquisition. The choices within this protocol are designed to minimize analytical error and maximize sensitivity and specificity for **4-ethyl-2-methylhexane**.

Diagram of the Analytical Workflow

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- To cite this document: BenchChem. [Gas chromatography-mass spectrometry (GC-MS) analysis of 4-ethyl-2-methylhexane]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b6597449#gas-chromatography-mass-spectrometry-gc-ms-analysis-of-4-ethyl-2-methylhexane]

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